

An In-depth Technical Guide to 3-Chloro-4-fluorophenyl isocyanate

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Compound of Interest

Compound Name: *3-Chloro-4-fluorophenyl isocyanate*

CAS No.: *50529-33-4*

Cat. No.: *B1349312*

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This guide provides a detailed overview of the molecular structure and properties of **3-Chloro-4-fluorophenyl isocyanate**, a chemical compound relevant to researchers, scientists, and professionals in the field of drug development.

Quantitative Data Summary

The key molecular and physical properties of **3-Chloro-4-fluorophenyl isocyanate** are summarized in the table below for easy reference and comparison.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Molecular Structure Visualization

The two-dimensional chemical structure of **3-Chloro-4-fluorophenyl isocyanate** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the bonding within the molecule, featuring a benzene ring substituted with a chlorine atom, a fluorine atom, and an isocyanate group.

Caption: Molecular structure of **3-Chloro-4-fluorophenyl isocyanate**.

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